

(3-Chloropropyl)diethoxymethylsilane safety data sheet information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3-Chloropropyl)diethoxymethylsilane

Cat. No.: B077525

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An In-depth Technical Guide to the Safety of (3-Chloropropyl)diethoxymethylsilane

This guide provides comprehensive safety information for **(3-Chloropropyl)diethoxymethylsilane** (CAS No: 13501-76-3), intended for researchers, scientists, and professionals in drug development. It covers key safety data, handling procedures, and emergency responses.

Chemical Identification

Identifier	Value
Chemical Name	(3-Chloropropyl)diethoxymethylsilane
Synonyms	(3-Chloropropyl)(diethoxy)methylsilane, METHYLDIETHOXY(CHLOROPROPYL)SILANE
CAS Number	13501-76-3 [1] [2]
Molecular Formula	C8H19ClO2Si [1] [2]
Molecular Weight	210.77 g/mol [2]
Structure	InChIKey: KEZMLECYELSZDC-UHFFFAOYSA-N [2]

Hazard Identification

(3-Chloropropyl)diethoxymethylsilane is classified as a combustible liquid that causes skin and serious eye irritation.[3]

GHS Classification:

Classification	Code	Description
Flammable Liquids	H227	Combustible liquid[1][3]
Skin Corrosion/Irritation	H315	Causes skin irritation[2][4]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation[1][3]

Hazard Statements:

- H227: Combustible liquid[1]
- H319: Causes serious eye irritation[1]
- H315: Causes skin irritation[2][4]

Physical and Chemical Properties

Property	Value
Physical State	Liquid[1]
Appearance	Colorless to yellowish liquid[4]
Odor	No data available
Boiling Point	206 °C at 1013 hPa[4]
Flash Point	74 °C at 1013 hPa[4]
Auto-ignition Temperature	210 °C at 1013 hPa[4]
Density	0.99 g/cm³ at 20 °C[4]
Vapor Pressure	6.8 Pa at 25 °C[4]
Solubility in Water	36 mg/L at 20 °C, pH 7[4]
Partition Coefficient (n-octanol/water)	log Pow = 0.8[4]
Viscosity (dynamic)	1.4 mPa·s at 20 °C[4]

Toxicological Information

Endpoint	Species	Route	Value
Acute Toxicity	Rat (male/female)	Oral	LD50 > 2000 mg/kg bw[4]
Acute Toxicity	Rat (male/female)	Dermal	LD50 > 2000 mg/kg bw[4]
Toxicity to Fish	Danio rerio	-	LC50: 574 mg/L (96 h)[4]

Other Toxicological Information:

- The hydrolysis product of this compound is ethanol, which can cause narcotic effects such as headache, nausea, and drowsiness upon overexposure.[1]

- Ethanol is metabolized to acetaldehyde and acetic acid, which in large quantities can lead to metabolic acidosis and CNS depression.[\[1\]](#)

Experimental Protocols

Detailed experimental protocols for the toxicological and ecotoxicological data are not provided in the safety data sheets. However, these studies are typically conducted following internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). The likely methodologies are summarized below.

Acute Oral Toxicity (based on OECD Guideline 423): This method involves the administration of the test substance in a stepwise procedure to a small number of animals. The starting dose is selected from one of four fixed levels. The outcome of the test on one animal determines the dose for the next. This continues until the criteria for either toxicity or non-toxicity are met. Observations of effects and mortality are made for at least 14 days.

Acute Dermal Toxicity (based on OECD Guideline 402): The substance is applied to a small area of the skin of several animals. The animals are observed for a period of 14 days for signs of toxicity and mortality. The dose is typically 2000 mg/kg body weight. If no mortality is observed, the LD50 is considered to be greater than this dose.

Toxicity to Fish (based on OECD Guideline 203): Fish are exposed to the test substance in a static or semi-static system for 96 hours. The concentrations of the substance are maintained as constant as possible. Mortalities are recorded at 24, 48, 72, and 96 hours, and the concentration that kills 50% of the fish (LC50) is determined.

Safety and Handling

Exposure Controls and Personal Protection

Engineering Controls:

- Provide local exhaust or general room ventilation.[\[1\]](#)
- Emergency eye wash fountains and safety showers should be available in the immediate vicinity of any potential exposure.[\[1\]](#)

Personal Protective Equipment (PPE):

Protection	Recommendation
Eye/Face Protection	Chemical goggles. Contact lenses should not be worn. [1]
Skin Protection	Neoprene or nitrile rubber gloves. Wear suitable protective clothing. [1]
Respiratory Protection	NIOSH-certified organic vapor (black cartridge) respirator. [1]

Handling and Storage

Precautions for Safe Handling:

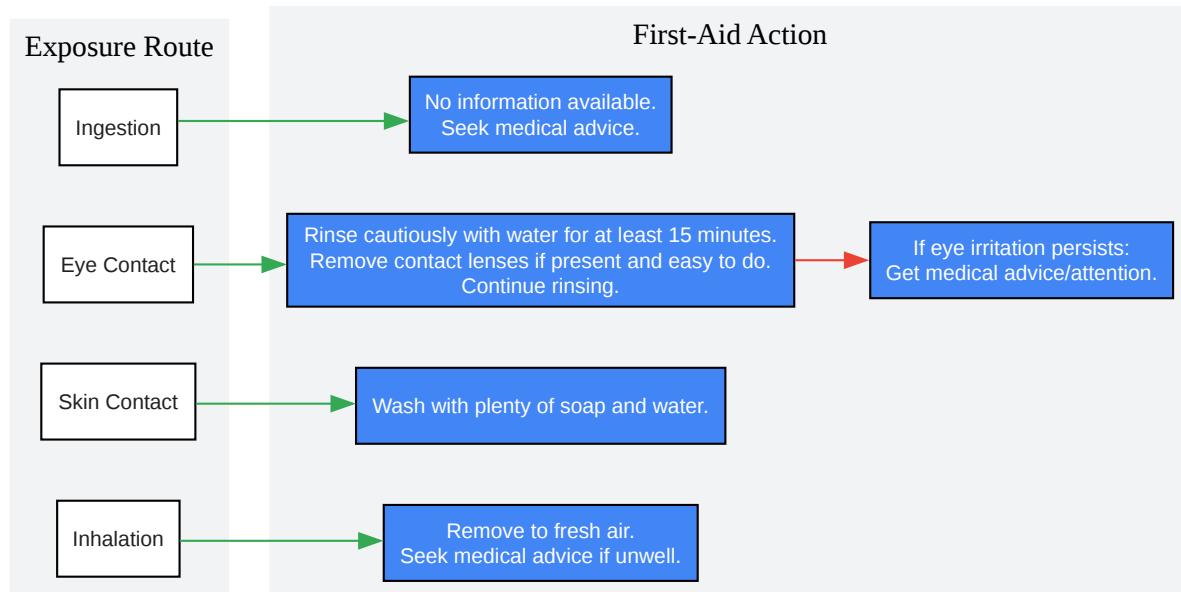
- Avoid all eye and skin contact and do not breathe vapor and mist.[\[1\]](#)
- Provide good ventilation in the process area to prevent the accumulation of vapors.[\[1\]](#)
- Ground/bond container and receiving equipment.[\[1\]](#)
- Take precautionary measures against static discharge and use only non-sparking tools.[\[1\]](#)
- Wash hands and other exposed areas with mild soap and water before eating, drinking, or smoking and when leaving work.[\[1\]](#)

Conditions for Safe Storage:

- Keep the container tightly closed.[\[1\]](#)
- Store in a well-ventilated place, away from heat.[\[1\]](#)
- Incompatible materials include oxidizing agents.[\[1\]](#)

Emergency Procedures

First-Aid Measures



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Caption: First-aid measures following exposure.

Fire-Fighting Measures

Suitable Extinguishing Media:

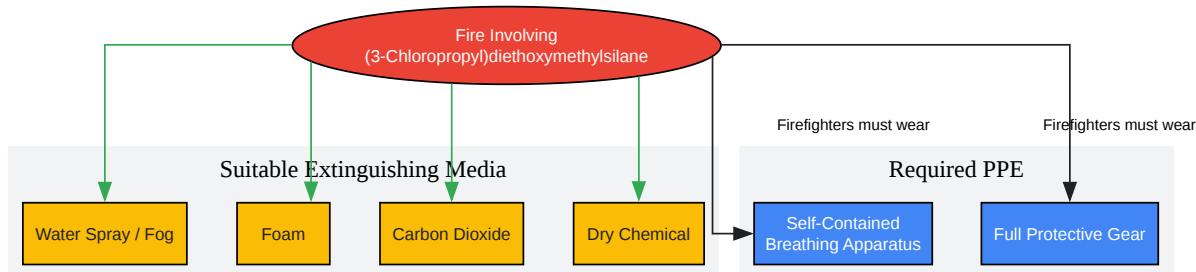
- Water spray, water fog, foam, carbon dioxide, and dry chemical are all suitable.[\[1\]](#)

Specific Hazards:

- The substance is a combustible liquid.[\[1\]](#)
- Irritating fumes and organic acid vapors may develop when the material is exposed to elevated temperatures or open flame.[\[1\]](#)

Protective Equipment:

- Do not enter the fire area without proper protective equipment, including respiratory protection.[1]



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Caption: Fire-fighting decision guide.

Spillage and Disposal

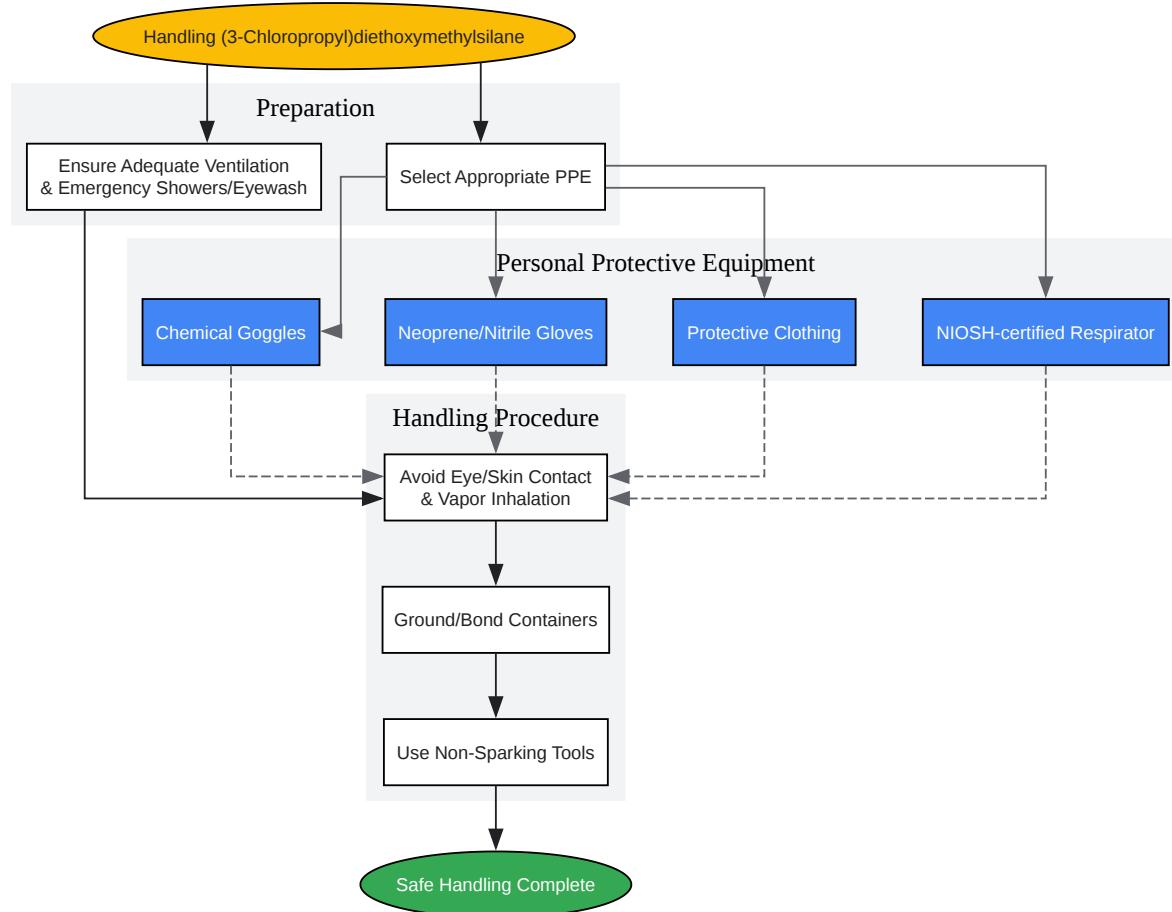
Accidental Release Measures:

- Evacuate unnecessary personnel.[1]
- Equip the cleanup crew with proper protection.[1]
- Clean up spills as soon as possible, using an absorbent material to collect it.[1]
- Use only non-sparking tools.[1]
- Prevent entry to sewers and public waters.[1]

Waste Disposal:

- Dispose of contents/container to a licensed waste disposal facility.[1]
- Avoid release to the environment.[1]

Logical Relationships Diagram



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- To cite this document: BenchChem. [(3-Chloropropyl)diethoxymethylsilane safety data sheet information]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b077525#3-chloropropyl-diethoxymethylsilane-safety-data-sheet-information>

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